

# Proper Disposal of Apernyl®: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Apernyl

Cat. No.: B1228721

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For immediate release – Proper management and disposal of pharmaceutical products are paramount to ensuring laboratory safety and environmental protection. This document provides essential, step-by-step guidance for the safe disposal of **Apernyl®**, a dental analgesic containing acetylsalicylic acid. Adherence to these procedures is critical for researchers, scientists, and drug development professionals to maintain a safe and compliant laboratory environment.

**Apernyl®**, and its primary active ingredient acetylsalicylic acid, are classified as harmful if swallowed and must be managed as hazardous waste.<sup>[1]</sup> Improper disposal, such as discarding with regular trash or flushing down the drain, is prohibited and can lead to environmental contamination.<sup>[1][2]</sup>

## Safety and Hazard Information

A safety data sheet (SDS) for "**Apernyl** mit Acetylsalicylsäure" designates the product as "Xn Harmful" with the risk phrase "R22: Harmful if swallowed".<sup>[1]</sup> More recent classifications for its active ingredient, acetylsalicylic acid, include "Acute toxicity, Oral (Category 4), H302".<sup>[3][4]</sup> The safety phrase S60, "This material and its container must be disposed of as hazardous waste," underscores the importance of proper disposal procedures.<sup>[1]</sup>

Hazard Classification	Code	Description	Source
Acute Toxicity (Oral)	Category 4	Harmful if swallowed	[3][4]
Skin Irritation	Category 2	Causes skin irritation	[3]
Eye Irritation	Category 2A	Causes serious eye irritation	[3]
Specific Target Organ Toxicity	Category 3	May cause respiratory irritation	[3]

## Experimental Protocol: Disposal of Apernyl® Waste

This protocol outlines the approved procedure for the collection and disposal of **Apernyl®** waste in a laboratory setting.

1. Personal Protective Equipment (PPE): Before handling **Apernyl®** waste, all personnel must wear appropriate PPE, including:

- Safety goggles
- Chemical-resistant nitrile gloves
- Laboratory coat

2. Waste Segregation:

- Do not mix **Apernyl®** waste with non-hazardous laboratory trash or other waste streams.[4]
- Establish a designated hazardous waste collection container specifically for **Apernyl®** and other pharmaceutical waste. This container should be clearly labeled as "Hazardous Pharmaceutical Waste."

3. Solid Waste Disposal:

- This category includes unused or expired **Apernyl®** dental sticks, as well as contaminated consumables such as gloves, pipette tips, and absorbent paper.

- Carefully place all solid **Apernyl**® waste into the designated, sealed, and properly labeled hazardous waste container.[\[5\]](#)

#### 4. Liquid Waste Disposal:

- Should **Apernyl**® be dissolved in a solvent for experimental purposes, collect all resulting solutions in a separate, leak-proof container labeled "Hazardous Liquid Pharmaceutical Waste."
- Do not pour any liquid waste containing **Apernyl**® down the drain.[\[1\]](#)[\[2\]](#)

#### 5. Container Management:

- Empty **Apernyl**® containers are also considered hazardous waste and must be disposed of in the same manner as the product itself.[\[1\]](#)[\[6\]](#)
- Ensure all waste containers are kept securely closed when not in use.

#### 6. Storage and Collection:

- Store the hazardous waste container in a designated, secure area away from general laboratory traffic.
- Arrange for the collection of the hazardous waste by a licensed professional waste disposal service.[\[3\]](#)[\[5\]](#)[\[6\]](#) Adhere to all local, state, and federal regulations for hazardous waste disposal.[\[6\]](#)

## Disposal Workflow



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Caption: Logical workflow for the proper disposal of **Apernyl®** waste.

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